

# Proper Disposal Procedures for Amcenestrant: An Operational Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Amcenestrant

Cat. No.: B610687

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Disclaimer: **Amcenestrant** (also known as SAR439859) is an investigational drug whose clinical development was discontinued.[1][2] As such, a comprehensive, official Safety Data Sheet (SDS) with specific disposal instructions from the manufacturer, Sanofi, is not publicly available. The following procedures are based on a conservative approach, treating **Amcenestrant** as a potentially hazardous compound, similar to other Selective Estrogen Receptor Degradable (SERDs) and antineoplastic agents.[3][4] Researchers must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for pharmaceutical waste disposal.

## Essential Safety and Handling Information

Given the potent biological activity of SERDs, **Amcenestrant** should be handled with care to prevent personnel exposure and environmental contamination. Although some databases report its GHS hazard classification as "Not Classified," it is prudent to handle it as a potent compound.

**Personal Protective Equipment (PPE):** When handling **Amcenestrant** in solid or solution form, the following PPE is recommended:

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A disposable, solid-front gown is preferred.

- Respiratory Protection: If there is a risk of aerosolization of the solid powder, work should be conducted in a certified chemical fume hood or a similar ventilated enclosure.

Storage: **Amcenestrant** solid should be stored in a tightly sealed container in a cool, well-ventilated area.[5] Suppliers recommend long-term storage at -20°C.[6]

## Quantitative and Chemical Data

The following table summarizes key quantitative data for **Amcenestrant**.

Property	Value	Reference
Chemical Name	8-(2,4-dichlorophenyl)-9-[4- [[[(3S)-1-(3- fluoropropyl)pyrrolidin-3- yl]oxy]phenyl]-6,7-dihydro-5H- benzo[7]annulene-2-carboxylic acid	[8]
Molecular Formula	C <sub>31</sub> H <sub>30</sub> Cl <sub>2</sub> FNO <sub>3</sub>	[8]
Molecular Weight	554.5 g/mol	[8]
CAS Number	2114339-57-8	[8]
Appearance	Solid powder	[8]
Solubility	Sparingly soluble in DMSO (1- 10 mg/ml)	[8]
Mechanism of Action	Selective Estrogen Receptor Degradar (SERD) with an EC <sub>50</sub> of 0.2 nM for ERα degradation.	[9]

## Step-by-Step Disposal and Decontamination Protocols

These protocols provide a framework for managing **Amcenestrant** waste in a laboratory setting.

## Experimental Protocol 1: Segregation and Disposal of Amcenenestrant Waste

Objective: To safely collect and segregate different forms of **Amcenenestrant** waste for final disposal.

Methodology:

- Hazardous Waste Determination: All waste streams containing **Amcenenestrant** (pure compound, solutions, contaminated labware) must be managed as hazardous pharmaceutical waste. This aligns with the Resource Conservation and Recovery Act (RCRA) guidelines for managing chemical waste.[\[10\]](#)
- Waste Container Labeling:
  - Use a dedicated, leak-proof, and puncture-resistant hazardous waste container.
  - Label the container clearly with: "Hazardous Waste – **Amcenenestrant**," the specific chemical composition (e.g., "**Amcenenestrant** in DMSO"), and the appropriate hazard warnings.
- Segregation of Waste Streams:
  - Solid Waste: Collect unused or expired **Amcenenestrant** powder, contaminated wipes, bench paper, and contaminated PPE in the designated solid hazardous waste container. Do not mix with regular laboratory trash.
  - Liquid Waste: Collect all solutions containing **Amcenenestrant** and the first rinsate from container decontamination in a designated liquid hazardous waste container. Do not pour **Amcenenestrant** solutions down the drain. This is critical as many SERDs may pose a risk to the aquatic environment.[\[11\]](#)[\[12\]](#)
  - Sharps Waste: Needles, syringes, and other contaminated sharps must be placed in a designated sharps container suitable for chemotherapy or hazardous chemical waste.
- Final Disposal:

- Store the sealed hazardous waste containers in a designated satellite accumulation area according to your institution's policies.
- Arrange for pickup and disposal through your institution's EHS department. The primary method of disposal for this type of waste is typically high-temperature incineration by a licensed hazardous waste management company.<sup>[13]</sup>

## Experimental Protocol 2: Decontamination of Laboratory Equipment

Objective: To effectively decontaminate non-disposable laboratory equipment (e.g., glassware, stir bars, spatulas) after use with **Amcenesrant**.

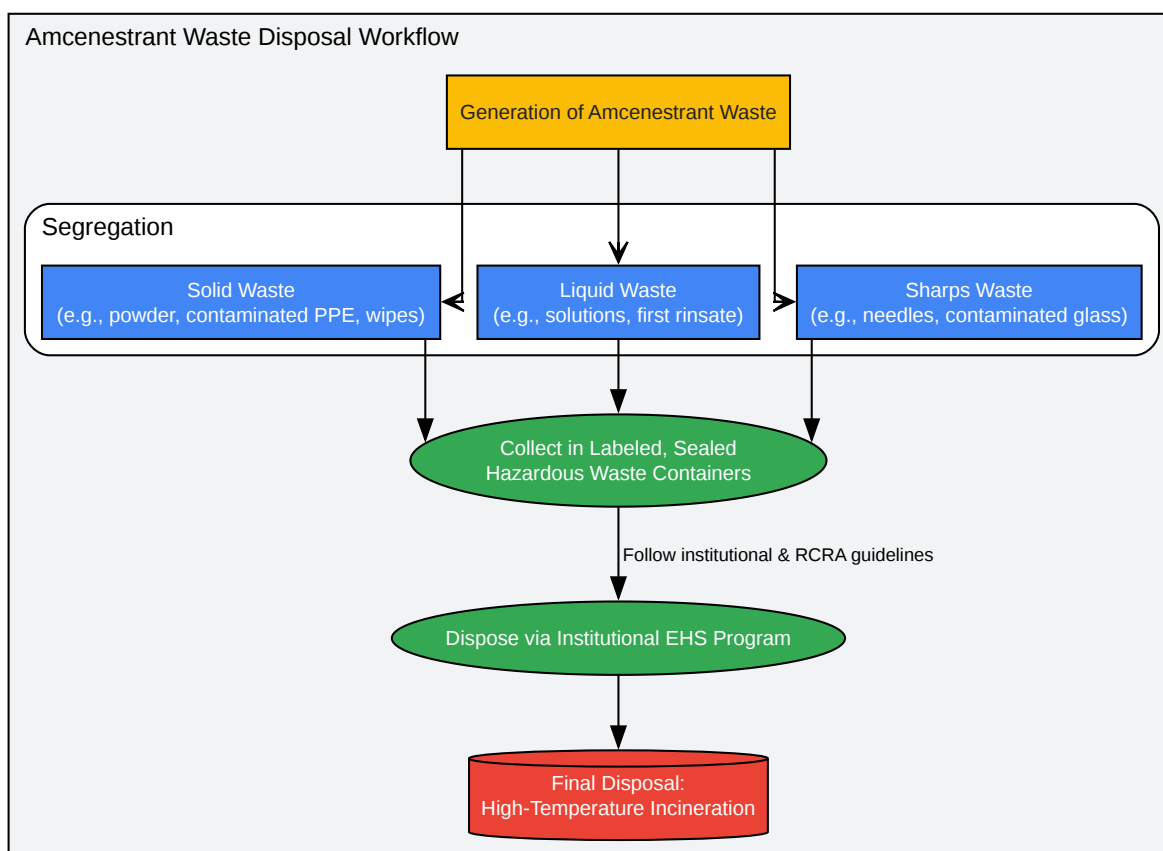
Methodology:

- Initial Decontamination (in a fume hood):
  - Carefully wipe down all surfaces of the equipment with a disposable towelette soaked in a solvent known to dissolve **Amcenesrant** (e.g., DMSO), followed by a wipe with 70% ethanol.
  - Collect these wipes as solid hazardous waste.
- Triple Rinse Procedure:
  - Rinse the equipment three times with a suitable solvent (e.g., ethanol or a detergent solution).
  - Collect the first rinsate as liquid hazardous waste.<sup>[14]</sup> Subsequent rinses may be managed as non-hazardous depending on institutional policy and local regulations, but a conservative approach is to collect all rinsates as hazardous.
- Final Cleaning:
  - After the solvent rinse, wash the equipment with warm, soapy water.
  - Perform a final rinse with deionized water.

- Allow the equipment to air dry completely before reuse or storage.

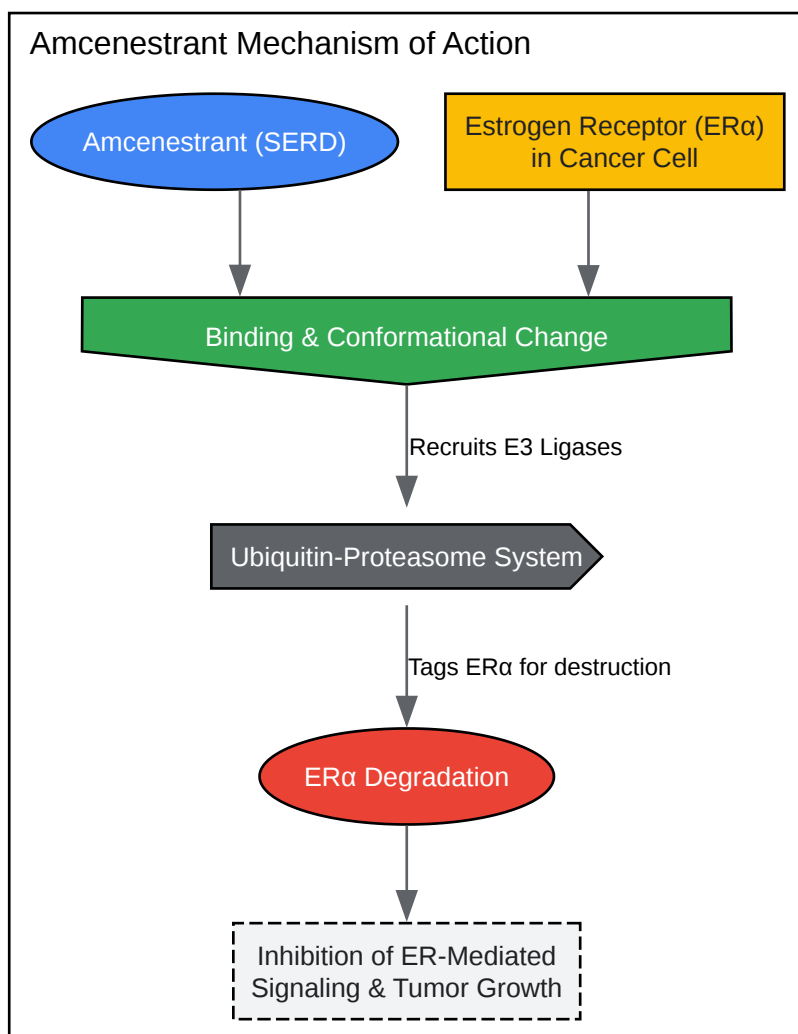
## Visualizing the Disposal Workflow

The following diagrams illustrate key processes for the safe management of **Amcenestrant**.



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Caption: Figure 1: Segregation and disposal workflow for **Amcenestrant** waste.



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Caption: Figure 2: Simplified signaling pathway for **Amcenenstrant** as a SERD.

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Address: 3281 E Guasti Rd

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